

Decanoyl peroxide NFPA hazard rating and safety data

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Compound Focus: Decanoyl peroxide

CAS No.: 762-12-9

Cat. No.: S525441

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Chemical Hazard and Safety Data

The information below is sourced from the NOAA CAMEO Chemicals database [1].

Property	Description
CAS Number	762-12-9 [1]
Chemical Formula	$C_{20}H_{38}O_4$ [1]
DOT Hazard Label	Organic Peroxide [1]
Reactivity Alerts	Explosive; Strong Oxidizing Agent [1]
General Description	White wet solid. Particularly sensitive to temperature rises, contamination, and friction. Can decompose violently [1].
NFPA 704 Rating	Data unavailable [1]

Hazard Type	Details
Fire Hazard	May explode from heat, contamination, or loss of temperature control. May ignite combustibles (wood, paper, oil, etc.). Containers may explode when heated. Runoff may create fire or explosion hazard [1].
Health Hazard	Fire may produce irritating, corrosive, and/or toxic gases. Contact with the substance may cause severe injury or burns [1].
Reactivity	A good oxidizing agent. Can react explosively with strongly reduced materials. Generally, dilute solutions are safer, but contamination can cause rapid decomposition and explosion. Danger of explosion when dry. May explode from heat, shock, friction, or contamination [1].

Experimental Handling & Safety Protocols

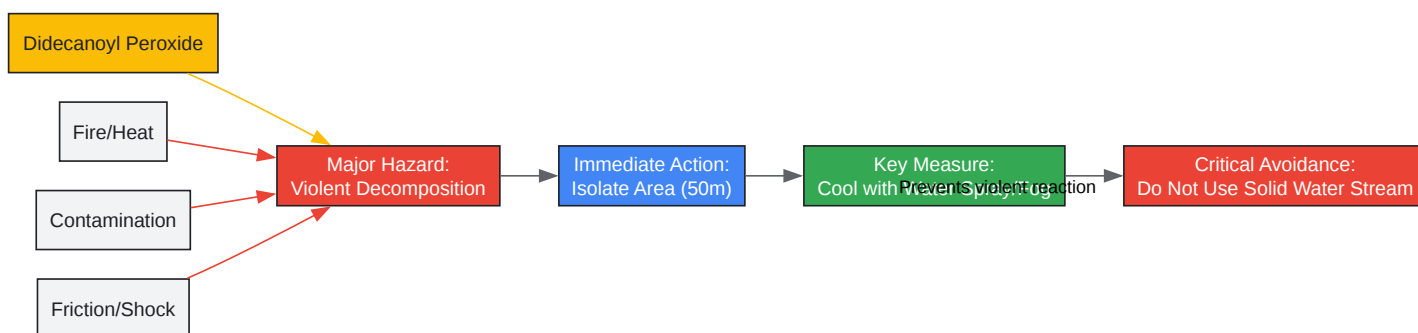
Based on the identified hazards, here are the critical safety protocols for handling this substance in a research setting [1].

Protocol Category	Details
Core Safety Principle	Temperature Control: The substance's temperature must be maintained at or below its specified "Control Temperature" at all times.
Non-Fire Response	Do not allow the substance to warm up. Use a coolant like dry ice. Eliminate all ignition sources. Do not touch or walk through spilled material. For small spills, pick up with inert, damp, non-combustible material using non-sparking tools. For large spills, dike far ahead of the spill and prevent entry into waterways. Do not clean up except under the supervision of a specialist.
Firefighting	Use water spray or fog; avoid aiming solid streams directly onto the product. Do not move cargo or vehicle if it has been exposed to heat. Cool containers with flooding quantities of water until well after the fire is out.

Protocol Category	Details
Protective Clothing	Wear a positive pressure self-contained breathing apparatus (SCBA). Structural firefighters' protective clothing provides only limited chemical protection.
First Aid Note	Contaminated clothing may be a fire risk when dry [1].

Hazard and Response Workflow

The diagram below illustrates the primary hazards and the critical first steps in emergency response for a **Didecanoyl Peroxide** incident [1].



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*Diagram illustrating the primary reactivity hazards of **Didecanoyl Peroxide** and the initial emergency response actions.*

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References

1. DIDECANOYL PEROXIDE - CAMEO Chemicals - NOAA [cameochemicals.noaa.gov]

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